

D-Glucono-1,5-lactone-1-¹³C solubility issues in aqueous media

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Compound of Interest

Compound Name: D-Glucono-1,5-lactone-1-¹³C

Cat. No.: B12412635

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Technical Support Center: D-Glucono-1,5-lactone-1-¹³C

Welcome to the technical support center for D-Glucono-1,5-lactone-1-¹³C. This resource is designed to assist researchers, scientists, and drug development professionals in effectively utilizing this isotopically labeled compound in their experiments. Below you will find troubleshooting guides and frequently asked questions to address common challenges, particularly those related to its use in aqueous media.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of D-Glucono-1,5-lactone-1-¹³C in water?

A1: D-Glucono-1,5-lactone, and by extension its ¹³C labeled form, is freely soluble in water.[1]
[2][3][4] Published data indicates a high solubility, which can be summarized as follows:

Temperature	Solubility in Water
20 °C	59 g / 100 mL[5]
20 °C	500 g / L
25 °C	590 g / L (5.9 x 10 ⁵ mg/L)

Q2: I've dissolved D-Glucono-1,5-lactone-1-¹³C in water, but the pH of my solution is decreasing over time. Is this normal?

A2: Yes, this is a normal and expected behavior. D-Glucono-1,5-lactone (GDL) is a cyclic ester of D-gluconic acid. When dissolved in water, it undergoes spontaneous, non-enzymatic hydrolysis to form D-gluconic acid. This process establishes a chemical equilibrium between the lactone and the acid. The formation of gluconic acid leads to a decrease in the pH of the solution. A freshly prepared 1% aqueous solution may have a pH of around 3.6, which can drop to 2.5 within two hours.

Q3: How does temperature and pH affect the stability of my D-Glucono-1,5-lactone-1-¹³C solution?

A3: The rate of hydrolysis of D-Glucono-1,5-lactone to gluconic acid is significantly influenced by both temperature and pH. Higher temperatures and higher pH levels will accelerate the rate of hydrolysis.

Q4: Will the ¹³C label at the C1 position affect the solubility or chemical behavior of the molecule?

A4: The presence of a stable isotope like ¹³C at a single position in the molecule does not significantly alter its physical or chemical properties, including solubility. You can expect D-Glucono-1,5-lactone-1-¹³C to have the same solubility and hydrolysis characteristics as the unlabeled compound. The primary purpose of the isotopic label is for tracing and quantification in metabolic studies using techniques like mass spectrometry or NMR.

Q5: Can I prepare a stock solution of D-Glucono-1,5-lactone-1-¹³C and store it for later use?

A5: Due to its hydrolysis in aqueous solutions, it is generally recommended to prepare solutions of D-Glucono-1,5-lactone fresh before use, especially if the lactone form is the specific entity required for your experiment. If you do prepare a stock solution, be aware that it will become an equilibrium mixture of the lactone and gluconic acid. For short-term storage, refrigeration at 2-8°C can help to slow the rate of hydrolysis. For longer-term storage, aliquoting and freezing at -10°C or below is advisable.

Troubleshooting Guide

This guide addresses specific issues that you may encounter during your experiments with D-Glucono-1,5-lactone-1-¹³C.

Issue 1: Inconsistent or unexpected experimental results over time.

- Possible Cause: The chemical composition of your aqueous solution is changing due to the hydrolysis of D-Glucono-1,5-lactone into D-gluconic acid. This can affect reaction kinetics, cellular uptake, or other pH-sensitive aspects of your experiment.
- Troubleshooting Steps:
 - Confirm Hydrolysis: Monitor the pH of your solution over the time course of your experiment. A decreasing pH is a strong indicator of hydrolysis.
 - Prepare Fresh Solutions: Always prepare your D-Glucono-1,5-lactone-1-¹³C solution immediately before use to ensure you are starting with the lactone form.
 - Control pH: If your experimental system is sensitive to pH changes, consider using a buffered aqueous medium to maintain a stable pH. Be aware that a higher pH in the buffer may accelerate the initial hydrolysis.
 - Time-Course Analysis: If the conversion to gluconic acid is part of the process you are studying, conduct time-course analyses to correlate your experimental outcomes with the changing composition of the solution.

Issue 2: Difficulty dissolving the compound.

- Possible Cause: While highly soluble in water, at very high concentrations or in complex aqueous media containing other solutes, the dissolution rate may be slower.
- Troubleshooting Steps:
 - Gentle Warming: Slightly warming the solvent can help to increase the rate of dissolution. However, be mindful that this will also accelerate hydrolysis.
 - Sonication: Use of an ultrasonic bath can aid in the dissolution process.

- Incremental Addition: Add the compound to the solvent in small portions while stirring continuously.

Issue 3: The solution has a slightly sweet, then acidic or sour taste.

- Possible Cause: This is a known characteristic of D-Glucono-1,5-lactone solutions. The initial sweet taste is from the lactone itself, and the subsequent sourness develops as it hydrolyzes to the acidic gluconic acid.
- Troubleshooting Steps: This is not an issue with the compound's integrity but rather an intrinsic property. No action is required unless the taste interferes with a sensory-based experiment.

Experimental Protocols

Protocol 1: Preparation of a Fresh Aqueous Solution of D-Glucono-1,5-lactone-1-¹³C

- Materials:
 - D-Glucono-1,5-lactone-1-¹³C powder
 - High-purity water (e.g., deionized, distilled, or ultrapure)
 - Calibrated pH meter
 - Magnetic stirrer and stir bar
 - Volumetric flask
- Procedure:
 1. Bring the D-Glucono-1,5-lactone-1-¹³C powder and the water to room temperature.
 2. Measure the desired volume of water in the volumetric flask.
 3. Place the flask on a magnetic stirrer and add the stir bar.

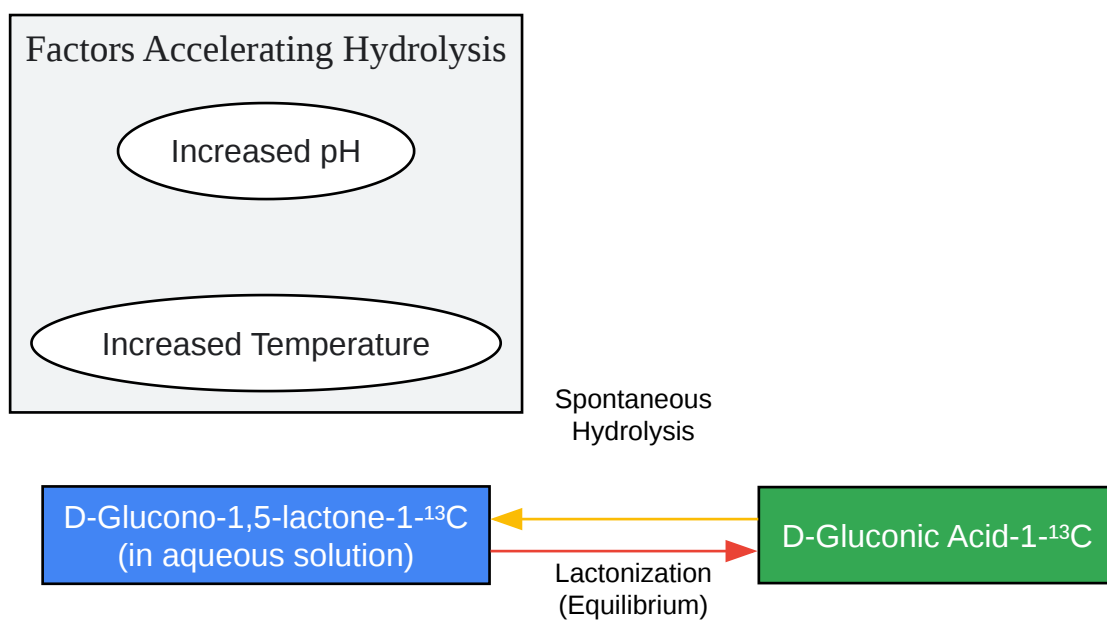
4. Weigh the required amount of D-Glucono-1,5-lactone-1-¹³C.
5. Slowly add the powder to the vortex of the stirring water.
6. Continue stirring until the powder is completely dissolved. This should happen rapidly.
7. If required, measure the initial pH of the solution immediately after preparation.
8. Use the solution promptly for your experiment.

Protocol 2: Alkaline Hydrolysis for Complete Conversion to D-Gluconate

This protocol is for experiments where the gluconate form is desired for analysis or as a standard.

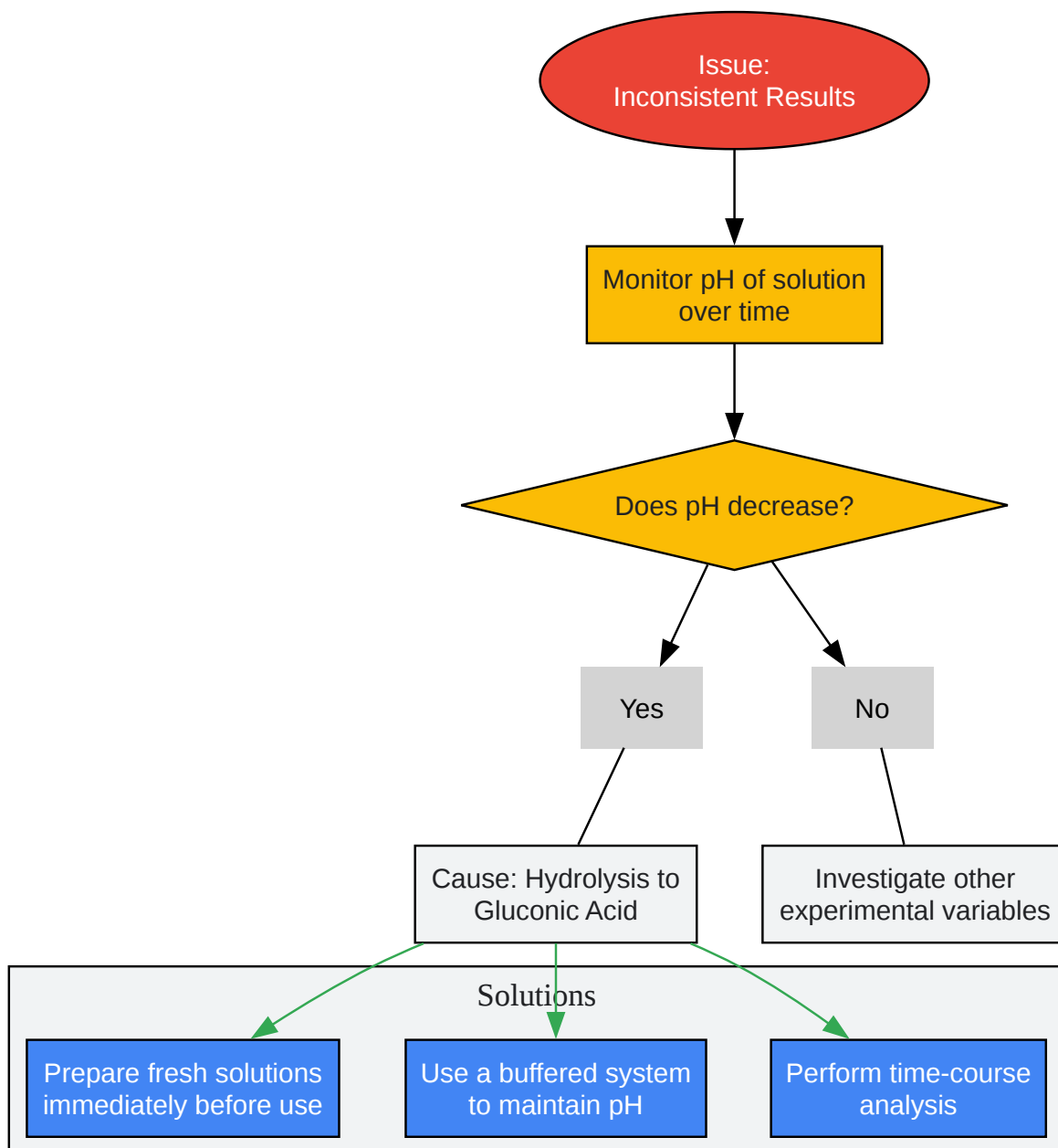
- Materials:
 - Aqueous solution of D-Glucono-1,5-lactone-1-¹³C
 - Sodium hydroxide (NaOH) solution (e.g., 2 M)
 - pH meter or pH test strips
- Procedure:
 1. Prepare an aqueous solution of D-Glucono-1,5-lactone-1-¹³C as described in Protocol 1.
 2. While stirring, slowly add the NaOH solution to adjust the pH to approximately 10-11.
 3. Incubate the solution at room temperature (approx. 25°C) for 10-15 minutes.
 4. Monitor the pH and adjust if necessary to maintain the alkaline condition.
 5. After incubation, the hydrolysis to D-gluconate will be complete. You can then adjust the pH to the desired level for your experiment or analysis.

Visualizations



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Caption: Hydrolysis pathway of D-Glucono-1,5-lactone in aqueous media.



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Caption: Troubleshooting workflow for inconsistent experimental results.

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